

# Development of Co-Hf Based High-Entropy Alloys: Application Notes and Protocols

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## Compound of Interest

Compound Name: Cobalt;hafnium

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This document provides detailed application notes and protocols for the development of Cobalt-Hafnium (Co-Hf) based high-entropy alloys (HEAs). These materials are of significant interest due to their potential for high strength, excellent thermal stability, and other unique mechanical properties, making them promising candidates for a range of advanced applications.

## Introduction to Co-Hf Based High-Entropy Alloys

High-entropy alloys represent a novel class of metallic materials, typically comprising five or more principal elements in equiatomic or near-equiatomic ratios. The high configurational entropy of these systems can stabilize simple solid-solution phases, such as body-centered cubic (BCC) or face-centered cubic (FCC), over brittle intermetallic compounds. The inclusion of cobalt and hafnium in HEA systems can impart desirable properties. Cobalt is known to enhance strength and wear resistance, while hafnium, a refractory metal, can contribute to high-temperature strength and stability.

This document focuses on two primary Co-Hf based HEA systems:

- Refractory High-Entropy Alloy (RHEA): A Nb-Mo-Co-Hf based system, noted for its potential in high-temperature structural applications.

- High-Entropy Shape Memory Alloy (HESMA): A Ti-Zr-Hf-Co-Ni-Cu based system, which exhibits promising mechanical properties and potential shape memory effects.

## Quantitative Data Presentation

The mechanical properties of Co-Hf based HEAs are critical for their potential applications. The following tables summarize the available quantitative data for the two systems of focus.

Table 1: Mechanical Properties of Ti-Zr-Hf-Co-Ni-Cu High-Entropy Alloy

Alloy Composition (at.%)	Processing Method	Property	Value
Ti <sub>16.6</sub> Zr <sub>16.6</sub> Hf <sub>16.6</sub> Co <sub>10</sub> Ni <sub>20</sub> Cu <sub>20</sub>	As-cast rod (2 mm diameter)	Compressive Strength	2254 MPa[1]
Plastic Strain	~5%[1]		

Table 2: Microstructural and Mechanical Characteristics of Nb-Mo-Co-Hf Refractory High-Entropy Alloy

Alloy Composition (at.%)	Microstructure	Key Mechanical Feature
Nb <sub>30</sub> Mo <sub>30</sub> Hf <sub>20</sub> Co <sub>20</sub>	B2 matrix with BCC particles	High strain hardening capacity

Note: Comprehensive quantitative mechanical property data for the Nb-Mo-Co-Hf system is limited in the currently available literature. Further experimental investigation is required to fully characterize this alloy.

## Experimental Protocols

Detailed methodologies for the synthesis and characterization of Co-Hf based HEAs are provided below.

## Synthesis of Co-Hf Based High-Entropy Alloys

Protocol 1: Arc Melting for Ti-Zr-Hf-Co-Ni-Cu HEA

This protocol describes the synthesis of the  $\text{Ti}_{16.6}\text{Zr}_{16.6}\text{Hf}_{16.6}\text{Co}_{10}\text{Ni}_{20}\text{Cu}_{20}$  alloy using a vacuum arc melting furnace.

#### Materials and Equipment:

- High-purity ( $\geq 99.9$  wt%) raw metals: Ti, Zr, Hf, Co, Ni, Cu
- Vacuum arc melting furnace with a non-consumable tungsten electrode and a water-cooled copper crucible
- High-purity argon gas
- Titanium getter

#### Procedure:

- Preparation of Raw Materials: Weigh the high-purity elemental metals in the desired atomic percentages to achieve the target composition of  $\text{Ti}_{16.6}\text{Zr}_{16.6}\text{Hf}_{16.6}\text{Co}_{10}\text{Ni}_{20}\text{Cu}_{20}$ .
- Furnace Preparation: Place the weighed metals into the water-cooled copper crucible of the vacuum arc melting furnace. Place a titanium getter in the furnace chamber to absorb any residual oxygen.
- Evacuation and Argon Purging: Evacuate the furnace chamber to a high vacuum (e.g.,  $<10^{-3}$  Pa) to remove atmospheric contaminants. Backfill the chamber with high-purity argon gas to a pressure of approximately 0.5-0.8 atm. Repeat this evacuation and purging cycle at least three times to ensure an inert atmosphere.
- Melting:
  - Initiate the arc between the tungsten electrode and the titanium getter to further purify the argon atmosphere.
  - Once the atmosphere is clean, move the electrode over the alloy constituents and strike an arc to melt the materials.
  - To ensure chemical homogeneity, re-melt the resulting ingot at least four to five times. After each melting cycle, turn off the arc to allow the ingot to solidify, and then flip the ingot

over before the next melting cycle.

- Casting (Optional): If a specific sample shape is required, the molten alloy can be cast into a mold of the desired geometry (e.g., a 2 mm diameter rod).
- Homogenization Heat Treatment: To further improve the chemical homogeneity and reduce segregation, the as-cast alloy can be subjected to a homogenization heat treatment.
  - Seal the as-cast sample in a quartz tube under a high vacuum.
  - Heat the sample to 900°C and hold for 100 hours.
  - After the holding time, quench the sample in cold water to retain the high-temperature phase.

## Characterization of Co-Hf Based High-Entropy Alloys

### Protocol 2: X-Ray Diffraction (XRD) Analysis

XRD is used to identify the crystal structure and phases present in the synthesized alloys.

Equipment:

- X-ray diffractometer with Cu K $\alpha$  radiation

Procedure:

- Sample Preparation: Prepare a flat, polished surface of the alloy sample. For bulk samples, this may involve cutting, grinding, and polishing to a mirror finish. For powdered samples, ensure a sufficient amount of powder is evenly distributed on the sample holder.
- Instrument Setup:
  - Mount the sample in the diffractometer.
  - Set the X-ray source to Cu K $\alpha$  radiation ( $\lambda = 1.5406 \text{ \AA}$ ).
  - Configure the scan parameters:

- 2θ range: Typically 20° to 100°
- Step size: 0.02°
- Scan speed: 1-2°/min
- Data Collection: Initiate the XRD scan and collect the diffraction pattern.
- Data Analysis:
  - Identify the peak positions (2θ values) in the obtained diffraction pattern.
  - Compare the experimental peak positions and intensities with standard diffraction patterns from crystallographic databases (e.g., JCPDS-ICDD) to identify the phases present in the alloy.
  - Calculate the lattice parameters of the identified phases using Bragg's Law.

### Protocol 3: Scanning Electron Microscopy (SEM) and Energy Dispersive X-ray Spectroscopy (EDS) Analysis

SEM is used to observe the microstructure of the alloys, while EDS provides elemental composition analysis.

#### Equipment:

- Scanning Electron Microscope (SEM) equipped with an Energy Dispersive X-ray Spectroscopy (EDS) detector.

#### Procedure:

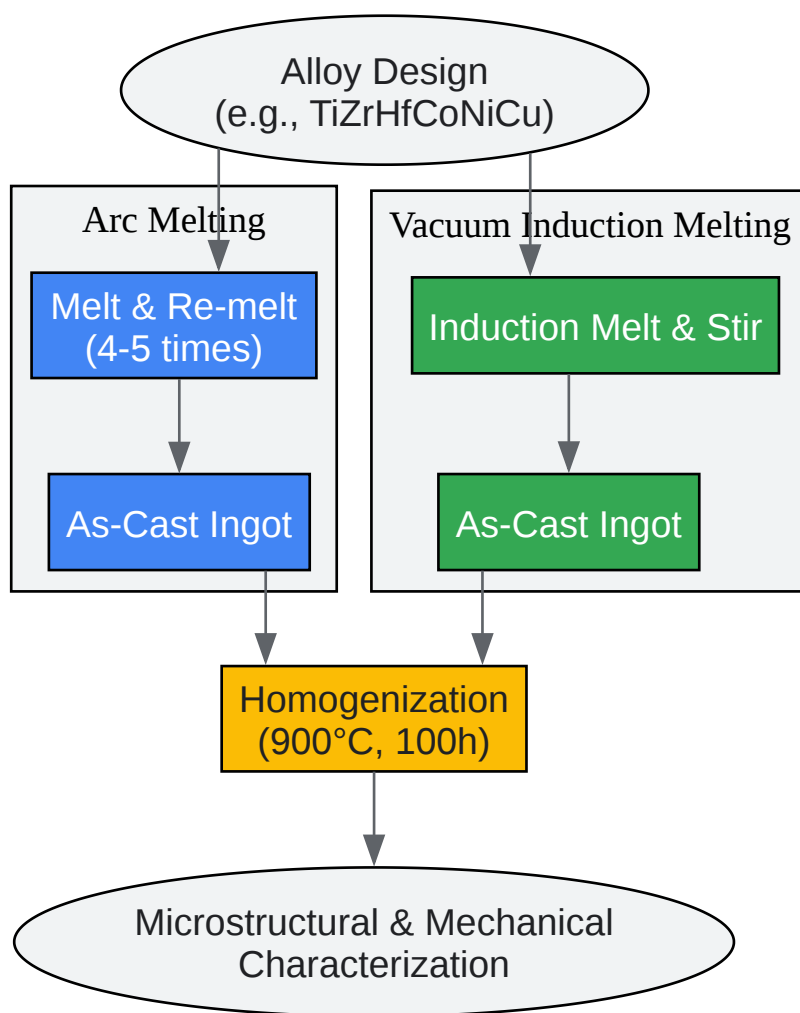
- Sample Preparation:
  - Cut a small section of the alloy.
  - Mount the sample in a conductive resin.
  - Grind the sample surface using successively finer SiC papers (e.g., 240, 400, 600, 800, 1200, 2000 grit).

- Polish the sample using diamond suspensions of decreasing particle size (e.g., 6  $\mu\text{m}$ , 3  $\mu\text{m}$ , 1  $\mu\text{m}$ ) to achieve a mirror-like finish.
- Clean the polished sample ultrasonically in ethanol or acetone.
- Ensure the sample is thoroughly dry before placing it in the SEM.
- SEM Imaging:
  - Mount the prepared sample on the SEM sample holder using conductive carbon tape.
  - Evacuate the SEM chamber.
  - Apply an appropriate accelerating voltage (e.g., 15-20 kV).
  - Use secondary electron (SE) mode for topographical imaging and backscattered electron (BSE) mode for compositional contrast imaging.
  - Capture images of the microstructure at various magnifications to observe features such as grain boundaries, phases, and any defects.
- EDS Analysis:
  - Select the area of interest on the SEM image for elemental analysis. This can be a point analysis, a line scan, or an area map.
  - Acquire the EDS spectrum, which will show peaks corresponding to the characteristic X-ray energies of the elements present.
  - Use the EDS software to perform qualitative and quantitative analysis of the elemental composition of different phases or regions within the microstructure.

## Visualizations

The following diagrams illustrate key workflows and relationships in the development of Co-Hf based high-entropy alloys.





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## References

- 1. reddit.com [reddit.com]
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